

The Legacy of Antimony: From Ancient Cosmetics to Alchemical Marvels

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Antimony

Cat. No.: B1241702

[Get Quote](#)

An In-depth Technical Guide on the History, Discovery, and Early Applications of **Antimony**

Introduction

Antimony (Sb), a semi-metallic element, has a rich and multifaceted history intertwined with the development of cosmetics, medicine, alchemy, and metallurgy. Though its formal recognition as an element is a more recent event, its compounds and metallic form have been utilized by civilizations for millennia. This technical guide provides a comprehensive overview of the discovery of **antimony** and its pivotal early applications, with a focus on quantitative data, historical experimental protocols, and the logical frameworks of its early uses. This document is intended for researchers, scientists, and drug development professionals who seek a deeper understanding of the historical context of this intriguing element.

Discovery and Early Recognition

The use of **antimony** compounds dates back to antiquity. The naturally occurring **antimony** sulfide, stibnite (Sb_2S_3), was a key ingredient in ancient Egyptian cosmetics. As early as 3100 BC, it was ground into a black powder known as kohl and used for eyeliner and mascara.^[1] Archaeological evidence further points to an early familiarity with metallic **antimony**. A vase made of **antimony**, dated to around 3000 BC, was discovered in Chaldea, and an Egyptian copper object plated with **antimony** from between 2500 and 2200 BC has also been found.^[1]

While its compounds were widely used, the isolation and recognition of **antimony** as a distinct metal was a gradual process. The Roman historian Pliny the Elder, writing in the 1st century

AD, described the medicinal uses of what he termed "stibium," likely referring to **antimony** sulfide.[2] The first detailed description of a procedure to isolate metallic **antimony** is credited to the Italian metallurgist Vannoccio Biringuccio in his 1540 book, De la Pirotechnia.[3] Later, in 1615, the German chemist Andreas Libavius described a method of preparing metallic **antimony** by adding iron to a molten mixture of **antimony** sulfide, salt, and potassium tartrate.[3]

Early Applications of Antimony

The unique properties of **antimony** led to its adoption in a variety of applications, ranging from medicine and alchemy to the burgeoning field of metallurgy.

Medicinal and Alchemical Uses

In ancient Greece and Rome, **antimony** compounds were prescribed for skin conditions.[4] During the medieval period, **antimony**-based medicines, often in the form of "**antimony** cups" from which wine was drunk to absorb the element, were used as powerful emetics and purgatives.[3] The famed alchemist Basil Valentine, in his influential 17th-century text, "The Triumphal Chariot of **Antimony**," extensively detailed the preparation of various **antimony** compounds for medicinal purposes.[4]

Alchemy held a particular fascination with **antimony**, symbolizing it as the "grey wolf" or lupus metallorum. This moniker arose from its ability to "devour" base metals in the process of purifying gold. When impure gold was melted with stibnite, the sulfur from the stibnite would bind with the impurity metals, forming a slag that could be removed, leaving behind purified gold. This process was seen as a powerful allegory for spiritual purification and transformation.[2][5]

Metallurgical Applications

The most significant early industrial application of **antimony** was in alloys, where its hardening properties were highly valued.

- **Printing:** In the mid-15th century, Johannes Gutenberg utilized an alloy of lead, tin, and **antimony** for his movable type.[4] **Antimony**'s crucial role was to increase the hardness and durability of the lead-based alloy and to reduce shrinkage upon cooling, resulting in sharper, more defined letterforms.[6]

- Pewter: **Antimony** became a key component in pewter, an alloy primarily of tin. Historically, pewter contained lead, but by the 17th century, a lead-free "hard metal" pewter containing **antimony** for strengthening gained prominence.^[7] Different grades of pewter with varying **antimony** content were developed for different purposes.^[8]
- Britannia Metal: Developed in the late 18th century, Britannia metal was a type of pewter containing tin, **antimony**, and copper. This alloy was notable for its silver-like appearance and its ability to be worked into various shapes.^[7]

Data Presentation: Composition of Early Antimony Alloys

The following tables summarize the typical quantitative composition of two key early alloys containing **antimony**.

Alloy	Lead (Pb) %	Antimony (Sb) %	Tin (Sn) %	Notes
Type Metal (Typical)	50 - 86	11 - 30	3 - 20	The proportions varied depending on the specific application (e.g., hand-setting vs. mechanical casting). ^[1]
Type Metal (Example)	~80	~15	~5	A common composition cited for general-purpose type metal. ^[6]

Table 1: Composition of Historical Type Metal Alloys.

Pewter Grade	Tin (Sn) %	Antimony (Sb) %	Copper (Cu) %	Lead (Pb) %	Notes
Fine	96 - 99	-	1 - 4	-	Used for tableware.[8]
Trifle	92	-	1 - 6	up to 4	Also for tableware, but of a duller appearance.[8]
Lay / Ley	-	-	-	up to 15	Not for utensils that come into contact with food.[8]
Modern European (Casting)	94	5	1	-	Lead-free formulation.[9]
Modern European (Sheet)	92	6	2	-	Lead-free formulation for sheet metal.[9]
Asian	97.5	1.5	1	-	A softer, high-tin pewter.[9]

Table 2: Composition of Historical and Modern Pewter Grades.

Experimental Protocols: Early Methods of Antimony Isolation

The following are summaries of the key historical methods for the isolation of metallic **antimony**.

Vannoccio Biringuccio's Method (c. 1540)

While the full, detailed protocol from Biringuccio's *De la Pirotechnia* is extensive, the fundamental process involved the heating of stibnite (**antimony** sulfide) to separate it from the gangue (the worthless rock or mineral in which it is found).[3] This was followed by a reduction process to obtain the metallic **antimony**.

Andreas Libavius's Method (c. 1615)

Libavius's procedure provided a more direct route to metallic **antimony**. His method, as described in historical accounts, involved the following key steps:

- Preparation of the Mixture: A molten mixture of **antimony** sulfide (stibnite), salt (likely sodium chloride), and potassium tartrate was prepared.
- Reduction: Iron was added to this molten mixture.
- Reaction: The iron would react with the sulfur in the **antimony** sulfide, freeing the **antimony** to its metallic state.
- Result: This process yielded metallic **antimony**, often with a characteristic crystalline or "starred" surface.[3]

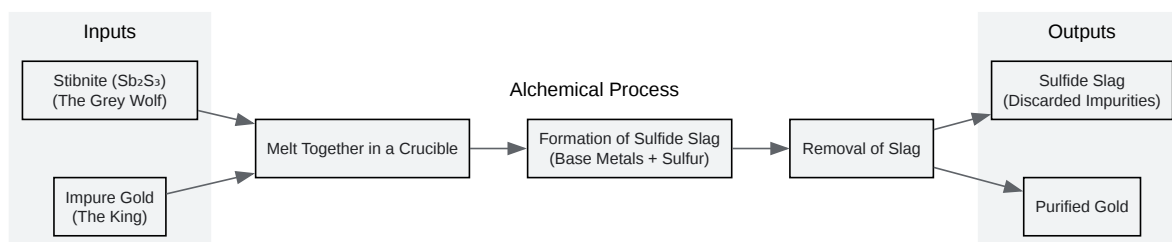
"The Triumphal Chariot of Antimony" (Published 1604)

This influential alchemical text, attributed to Basil Valentine, is noted for its clear and explicit instructions, a rarity in alchemical literature.[4] It details numerous preparations of **antimony** compounds for medicinal and alchemical purposes, often providing specific weights and proportions. The general principle for obtaining metallic **antimony** from stibnite described in such texts involved two main stages:

- Roasting: The stibnite (Sb_2S_3) was roasted in the presence of air to convert it into **antimony** oxide (Sb_2O_3).
- Reduction: The resulting **antimony** oxide was then reduced with a reducing agent, such as carbon (charcoal), to produce metallic **antimony**.

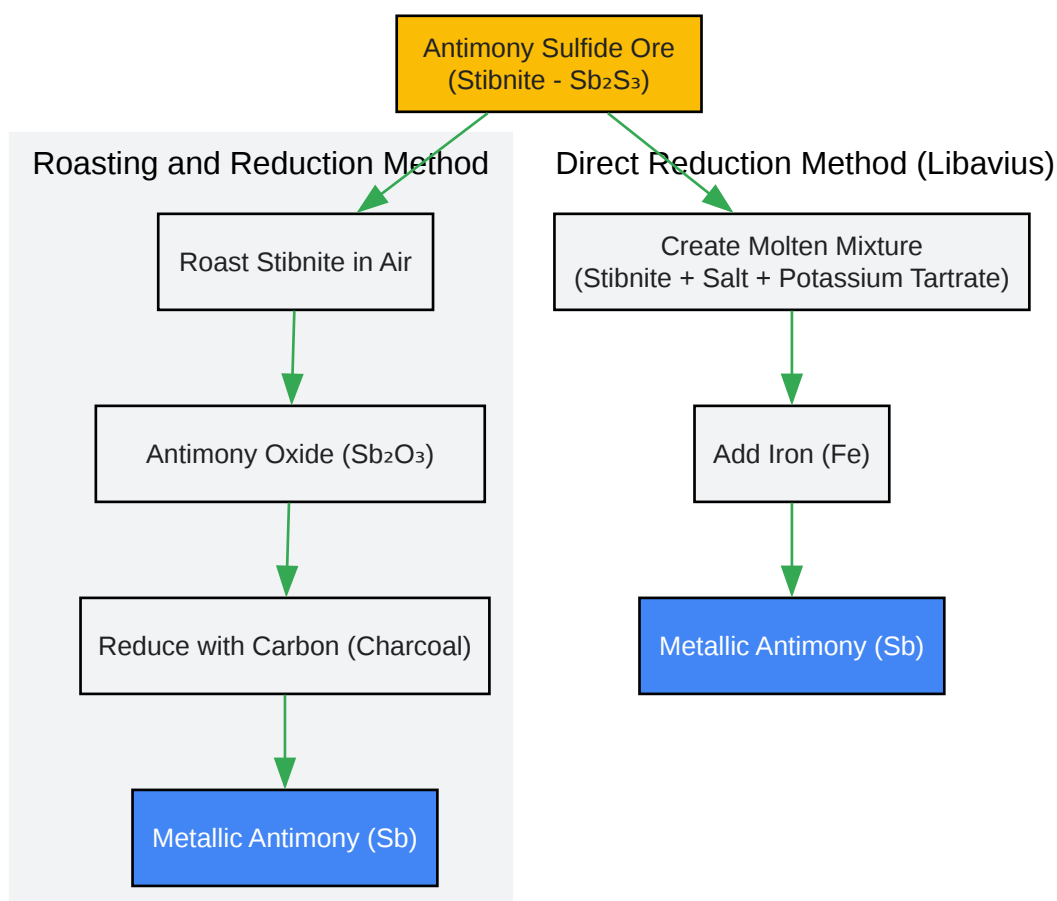
Visualizations of Historical Processes

The following diagrams, rendered in Graphviz DOT language, illustrate the logical relationships and workflows of key historical processes involving **antimony**.



[Click to download full resolution via product page](#)

Caption: Alchemical purification of gold using **antimony** ("The Grey Wolf").



[Click to download full resolution via product page](#)

Caption: Early experimental workflows for the isolation of metallic **antimony**.

Conclusion

The history of **antimony** is a compelling narrative of scientific and technological evolution. From its humble beginnings as a cosmetic ingredient to its pivotal role in the development of printing and its enigmatic status in the world of alchemy, **antimony** has consistently proven to be a substance of significant interest and utility. For modern researchers and scientists, understanding this rich history provides a valuable context for the continued exploration of **antimony**'s properties and its potential applications in fields ranging from materials science to medicine. The early pioneers of metallurgy and chemistry, through their meticulous, albeit sometimes esoteric, experimentation, laid the groundwork for our contemporary understanding of this remarkable element.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Type metal - Wikipedia [en.wikipedia.org]
- 2. Antimony: honouring your wild & free-spirited nature - LUX INFERNO [lux-inferno.com]
- 3. Antimony - Wikipedia [en.wikipedia.org]
- 4. 9efd4f6967e21f2b36ae-e0d1d563f5e7ea6fb4a5da9dc9f87f63.ssl.cf5.rackcdn.com [9efd4f6967e21f2b36ae-e0d1d563f5e7ea6fb4a5da9dc9f87f63.ssl.cf5.rackcdn.com]
- 5. Reddit - The heart of the internet [reddit.com]
- 6. Type metal is an alloy of lead antimony and tin It class 11 chemistry CBSE [vedantu.com]
- 7. The Metal | The Pewter Society [pewtersociety.org]
- 8. Pewter [chemeurope.com]
- 9. Pewter - Wikipedia [en.wikipedia.org]

- To cite this document: BenchChem. [The Legacy of Antimony: From Ancient Cosmetics to Alchemical Marvels]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1241702#history-of-antimony-discovery-and-its-early-applications]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com